

# Essential Safety and Operational Guidance for 2-(4-Bromophenyl)oxazole

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## Compound of Interest

Compound Name: 2-(4-Bromophenyl)oxazole

Cat. No.: B070679

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-(4-Bromophenyl)oxazole** (CAS No. 176961-50-5) was not readily available. The following information is a composite guideline based on the safety data of structurally similar compounds, including other bromophenyl oxazole derivatives. Researchers must conduct a thorough risk assessment based on the specific conditions of their experiment and, if possible, obtain a substance-specific SDS from the supplier.

This document provides crucial safety and logistical information for the handling and disposal of **2-(4-Bromophenyl)oxazole** in a laboratory setting. The procedural guidance is intended for researchers, scientists, and professionals in drug development.

## Hazard Identification and Precautionary Information

Based on analogous compounds, **2-(4-Bromophenyl)oxazole** is anticipated to be classified as a hazardous substance. The primary hazards include:

- Skin Irritation (Category 2)[1][2][3]
- Serious Eye Irritation (Category 2A)[1][2][3]
- May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3)[2][3]
- Harmful if swallowed (Acute Toxicity, Oral, Category 4)[2][3]

The following table summarizes the relevant hazard and precautionary statements.

GHS Classification	Hazard Statement	Precautionary Statements
Skin Irritation (Category 2)	H315: Causes skin irritation.	P264: Wash hands and exposed skin thoroughly after handling.[2] P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2] P332+P313: If skin irritation occurs: Get medical advice/attention.
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3] P337+P313: If eye irritation persists: Get medical advice/attention.
STOT SE 3 (Respiratory)	H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area.[2] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor if you feel unwell.
Acute Toxicity, Oral (Cat. 4)	H302: Harmful if swallowed.	P270: Do not eat, drink or smoke when using this product.[2] P301+P312: IF SWALLOWED: Call a POISON

CENTER or doctor if you feel  
unwell. P330: Rinse mouth.

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## Operational and Disposal Plans

### Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment is mandatory.

- Engineering Controls:
  - Always handle **2-(4-Bromophenyl)oxazole** in a certified chemical fume hood to control airborne concentrations.[\[4\]](#)
  - Ensure a safety shower and eyewash station are readily accessible and in good working order.[\[5\]](#)
- Personal Protective Equipment (PPE):
  - Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards. A face shield should be worn over goggles when there is a risk of splashing.[\[3\]](#)[\[5\]](#)
  - Skin Protection:
    - Wear a flame-resistant lab coat, fully buttoned.
    - Use chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for integrity before each use and change them immediately if contaminated.[\[1\]](#)
    - Full-length pants and closed-toe shoes are required.
  - Respiratory Protection: If engineering controls are insufficient or during a large spill, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates. Respirator use requires a formal respiratory protection program, including fit-testing and training.

## Step-by-Step Handling Protocol

- Preparation:
  - Designate a specific area within a chemical fume hood for the handling of this compound.
  - Assemble all necessary equipment and reagents before starting.
  - Ensure the fume hood sash is at the lowest practical height.
  - Don all required PPE as specified above.
- Weighing and Transfer:
  - Since the compound is a solid, conduct all weighing and transfers within the fume hood or a ventilated balance enclosure to prevent dust inhalation.
  - Use anti-static tools and equipment where appropriate.
  - Handle the substance carefully to avoid creating dust.
- During the Experiment:
  - Keep containers tightly closed when not in use.[\[2\]](#)
  - Maintain good housekeeping within the fume hood to minimize contamination.
  - Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Post-Experiment:
  - Thoroughly decontaminate all surfaces and equipment.
  - Remove PPE carefully, avoiding self-contamination, and dispose of disposable items as hazardous waste.
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)

## Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[5\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)
- Spills:
  - Evacuate the area and restrict access.
  - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).
  - Carefully sweep up the absorbed material without creating dust and place it in a sealed, labeled container for hazardous waste disposal.[\[3\]](#)[\[6\]](#)
  - Ventilate the area and wash the spill site after material pickup is complete.

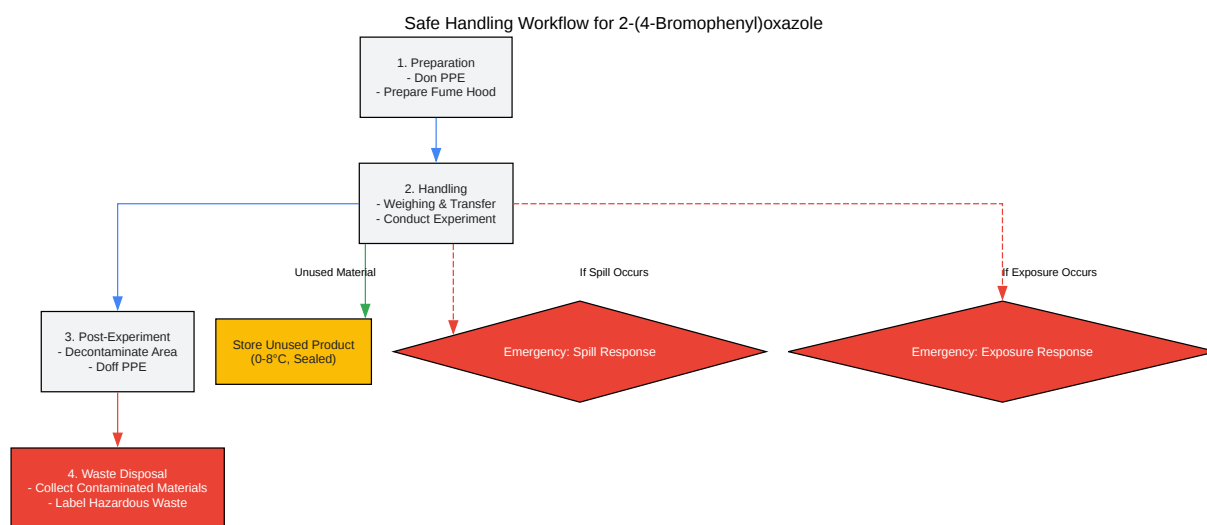
## Storage and Disposal Plan

- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)
  - Store away from incompatible materials such as strong oxidizing agents.
  - The recommended storage temperature is refrigerated (0-8°C).[\[7\]](#)
- Disposal:
  - Dispose of **2-(4-Bromophenyl)oxazole** and any contaminated materials (e.g., gloves, absorbent pads, empty containers) as hazardous waste.

- All waste must be placed in sealed, properly labeled containers.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.[3][5]

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **2-(4-Bromophenyl)oxazole**.



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